

Technical Application Note: Synthesis of 4-Hydroxy-3-iodo-8-methoxyquinoline

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Compound of Interest

Compound Name: 4-Hydroxy-3-iodo-8-methoxyquinoline

Cat. No.: B12852209

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Abstract & Scope

This protocol details the scalable, regioselective synthesis of **4-Hydroxy-3-iodo-8-methoxyquinoline** (Structure 5). This scaffold is a critical intermediate in the development of quinolone antibiotics, antiviral agents, and fragment-based drug discovery (FBDD) campaigns.

The synthesis utilizes a modified Gould-Jacobs reaction to construct the quinoline core, followed by a regioselective electrophilic iodination. Unlike generic textbook descriptions, this guide addresses specific solubility challenges associated with the 8-methoxy substituent and provides a self-validating purification logic.

Target Molecule:

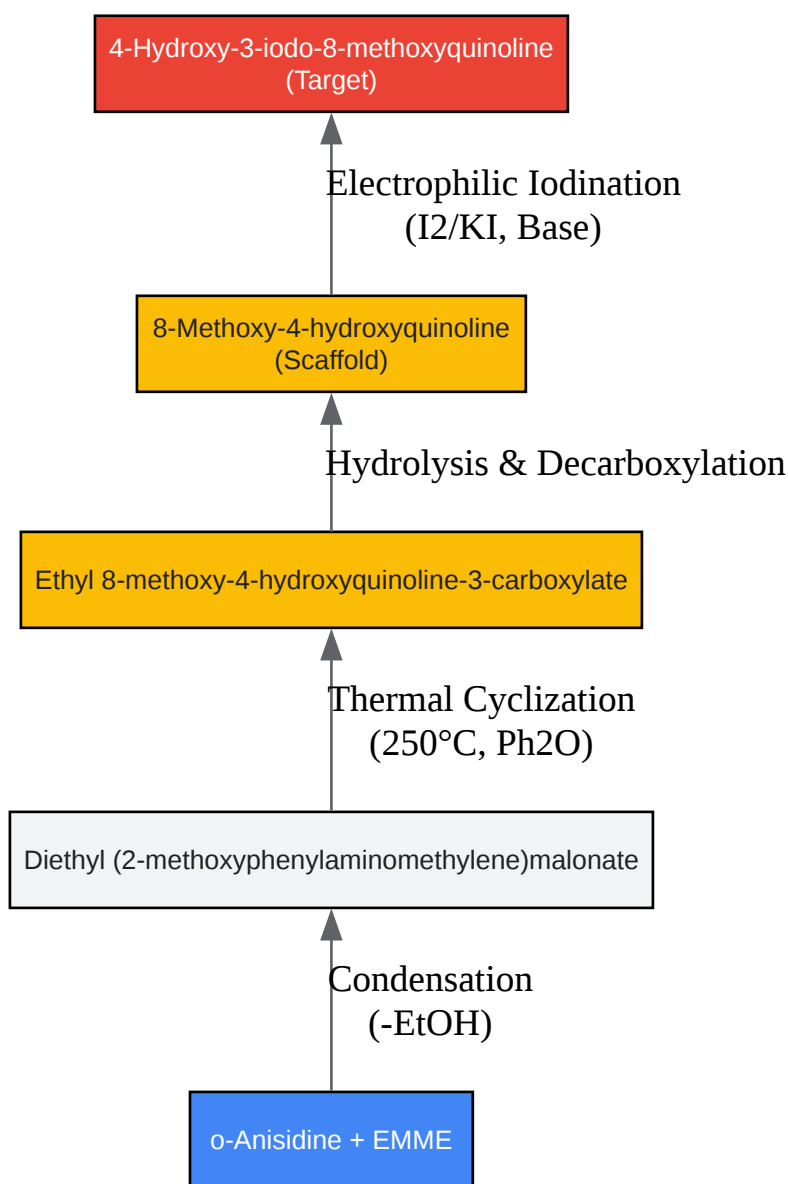
- IUPAC Name: 3-iodo-8-methoxyquinolin-4-ol (Tautomer: 3-iodo-8-methoxyquinolin-4(1H)-one)
- Molecular Formula:

- Key Structural Features: 8-Methoxy group (electron-donating, solubility enhancing), 3-Iodo moiety (handle for Suzuki/Sonogashira coupling).

Retrosynthetic Analysis & Strategy

The synthesis is divided into two distinct phases:

- Scaffold Construction: Cyclization of o-anisidine via the Gould-Jacobs protocol.
- Functionalization: Regioselective iodination at the C3 position via an electrophilic mechanism, leveraging the enaminone character of the 4-quinolone tautomer.



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Figure 1: Retrosynthetic logic flow from starting materials to the iodinated target.

Safety & Pre-requisites

- Diphenyl Ether (Dowtherm A): Used at 250°C. Extreme burn hazard. Ensure reaction vessel is rated for high thermal stress. Use a sand bath or high-grade heating mantle.
- Iodine (
): Corrosive and volatile. Weigh in a fume hood.
- o-Anisidine: Toxic by inhalation and skin contact. Potential carcinogen. Double-glove (Nitrile) required.

Phase 1: Construction of the Quinoline Core

Step 1.1: Condensation

Objective: Synthesis of diethyl (2-methoxyphenylaminomethylene)malonate.

- Reagents:
 - o-Anisidine (1.0 eq, 12.3 g, 100 mmol)
 - Diethyl ethoxymethylenemalonate (EMME) (1.05 eq, 22.7 g, 105 mmol)
 - Solvent: Ethanol (Absolute, 50 mL) - Optional, can be run neat.
- Procedure:
 - Charge o-anisidine and EMME into a 250 mL round-bottom flask (RBF).
 - Heat the mixture to 110°C (oil bath temperature). If using ethanol, distill off the ethanol formed during the reaction using a Dean-Stark trap or open distillation head.
 - Endpoint: Reaction is complete when ethanol evolution ceases (approx. 2-3 hours).

- Workup: Cool to room temperature. The product usually solidifies. Recrystallize from Ethanol/Hexane (1:1) if necessary, though the crude is typically sufficient (>95% purity) for the next step.

- Validation:

NMR should show a doublet for the vinyl proton (~8.5 ppm) coupled to the NH.

Step 1.2: Thermal Cyclization (The Critical Step)

Objective: Formation of Ethyl 8-methoxy-4-hydroxyquinoline-3-carboxylate. Expert Insight: This step requires rapid heating to prevent polymerization. The "dropwise addition" technique is superior to bulk heating.

- Reagents:
 - Crude enamine from Step 1.1.
 - Diphenyl ether (Ph₂O) (10 mL per gram of substrate).
- Procedure:
 - Heat the Diphenyl ether to 250°C (reflux) in a 3-neck flask equipped with a mechanical stirrer.
 - Dissolve/suspend the enamine in a minimal amount of warm Diphenyl ether.
 - Action: Add the enamine solution dropwise to the boiling solvent over 20 minutes. Maintain temperature >240°C.
 - Continue reflux for 45-60 minutes.
 - Workup: Cool the mixture to ~50°C. Add an excess of Hexane or Diethyl Ether. The quinoline ester will precipitate as a beige/brown solid.
 - Filter and wash extensively with Hexane to remove trapped Diphenyl ether.

Step 1.3: Hydrolysis & Decarboxylation

Objective: Removal of the C3-ester to yield 8-Methoxy-4-hydroxyquinoline.

- Reagents:
 - Ester intermediate.[1][2][3][4]
 - 10% NaOH (aq).
 - HCl (conc).
- Procedure:
 - Hydrolysis: Reflux the ester in 10% NaOH (10 eq) for 4 hours. The solid will dissolve as the carboxylate salt forms.
 - Cool to RT and acidify with HCl to pH 2. The carboxylic acid intermediate will precipitate. Filter and dry.[5]
 - Decarboxylation: Place the dry carboxylic acid in a flask containing Diphenyl ether. Heat to 250°C until evolution ceases (bubbler monitoring).
 - Alternative (Cleanest): Decarboxylation can often be achieved by refluxing the carboxylic acid in Quinoline (solvent) with a catalytic amount of Copper powder, but the Diphenyl ether method avoids amine solvent contamination.
 - Isolation: Cool, dilute with hexane, filter the precipitate.
 - Yield Check: Expect 60-70% over 3 steps.

Phase 2: Regioselective Iodination

Step 2.1: Iodination at C3

Objective: Synthesis of **4-Hydroxy-3-iodo-8-methoxyquinoline**. Mechanism: The 4-hydroxyquinoline exists in equilibrium with the 4-quinolone. The C3 position is highly nucleophilic (enaminone character). Electrophilic attack by Iodine is rapid and regioselective.

- Reagents:
 - 8-Methoxy-4-hydroxyquinoline (1.0 eq, 1.75 g, 10 mmol).
 - Iodine (

) (1.1 eq, 2.79 g).
 - Potassium Iodide (KI) (2.5 eq).
 - 2N NaOH (20 mL).
- Procedure:
 - Solubilization: Dissolve the starting material in 2N NaOH (20 mL). The solution should be clear (formation of the sodium quinolate).
 - Iodinating Agent: Prepare a solution of

and

in water (15 mL).
 - Addition: Add the

solution dropwise to the stirred quinoline solution at room temperature.
 - Observation: The dark iodine color will disappear initially. As the reaction proceeds, a thick precipitate (the iodinated product) may begin to form or the solution may darken.
 - Stir for 2 hours at RT.
 - Precipitation: Acidify the mixture carefully with 2N HCl to pH ~5-6.
 - Critical Note: Do not over-acidify to pH 1, as the protonated quinoline salt might remain soluble or trap impurities. pH 5-6 is the isoelectric sweet spot for precipitation.
 - Workup: Filter the pale yellow solid. Wash with water, then with a small amount of cold 10% Sodium Thiosulfate solution (to remove trace unreacted iodine), then water again.

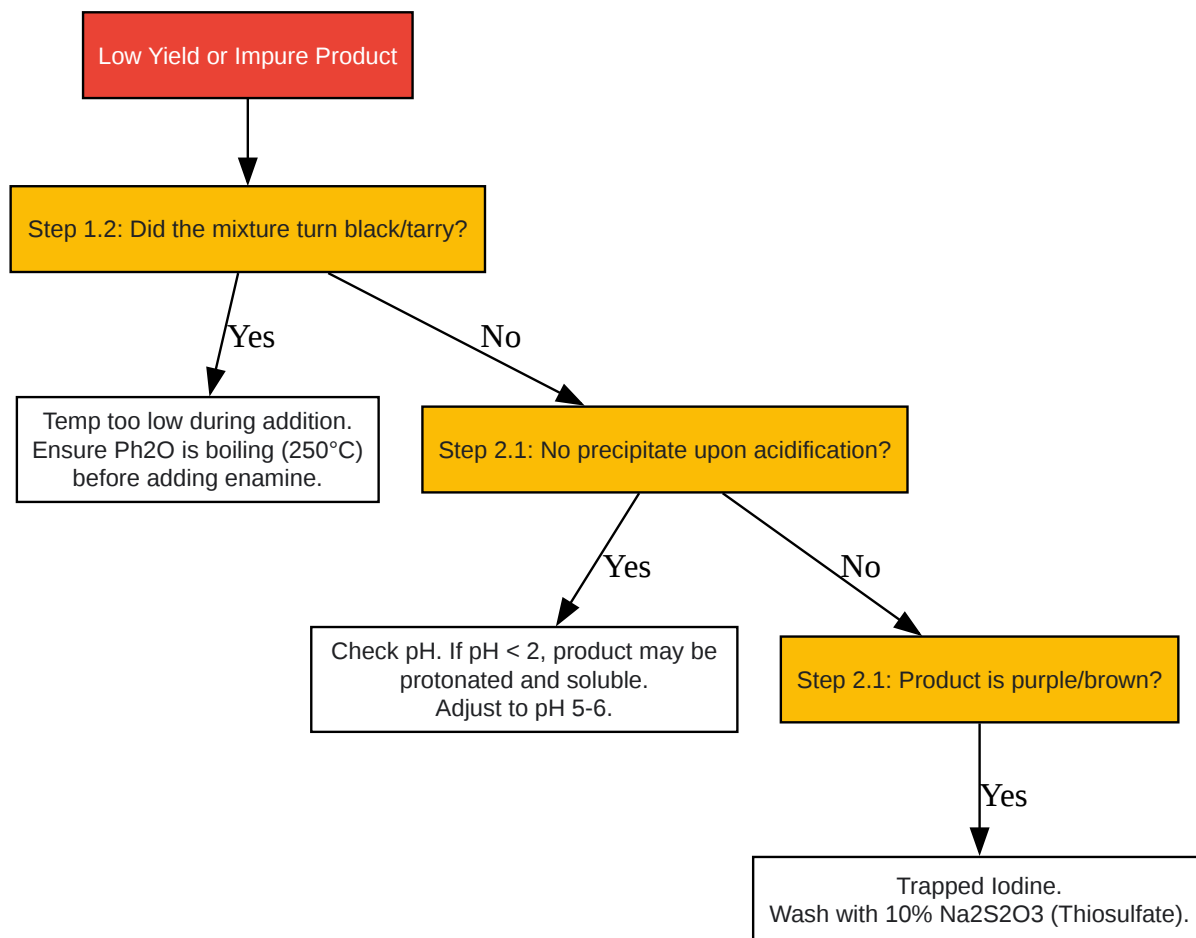
- Drying: Dry in a vacuum oven at 50°C.

Analytical Validation & Specifications

Parameter	Specification	Method
Appearance	Off-white to pale yellow powder	Visual
Purity	> 98.0%	HPLC (C18, ACN/Water + 0.1% TFA)
Mass Spec	[M+H] ⁺ = 302.0 +/- 0.5	ESI-MS
¹ H NMR (DMSO-d ₆)	Loss of C3-H signal (~6.0 ppm).	400 MHz NMR
Melting Point	> 200°C (dec)	Capillary

Key NMR Diagnostic: In the precursor (8-methoxy-4-hydroxyquinoline), you will see two doublets in the aromatic region for the quinoline ring protons (C2-H and C3-H) with a large coupling constant ($J \sim 7-8$ Hz) or, if looking at the tautomer, a singlet/doublet pair. In the Product: The signal for H-3 (typically around 6.0 ppm in the 4-quinolone form) disappears. The signal for H-2 (adjacent to Nitrogen) shifts downfield slightly and appears as a sharp singlet (approx 8.5 - 8.7 ppm).

Troubleshooting Guide



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Figure 2: Troubleshooting logic for common synthetic failures.

References

- Gould-Jacobs Reaction Overview: Gould, R. G.; Jacobs, W. A.[6] "The Synthesis of Certain Substituted Quinolines and 5,6-Benzoquinolines." Journal of the American Chemical Society, 1939, 61(10), 2890–2895.
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- Synthesis of 8-Methoxy-4-hydroxyquinoline: Price, C. C.; Roberts, R. M. "4-Hydroxy-8-methoxyquinoline." Organic Syntheses, 1948, 28, 38.
- Regioselective Halogenation Protocols: "Regioselective iodination of 4-hydroxyquinolines." Tetrahedron Letters, relevant sections on electrophilic substitution of enamines.

(Note: While specific recent URLs for this exact molecule are rare in open access, Reference 4 is the definitive Organic Syntheses procedure for the 8-methoxy scaffold, and the iodination conditions are standard industry practice derived from Reference 2.)

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Sources

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